

Application Notes and Protocols for Salt Spray Testing of Primed Metal Samples

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Compound of Interest

Compound Name: *Metal Primer*

Cat. No.: *B1171425*

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Introduction

Salt spray testing is an accelerated corrosion test method used to evaluate the corrosion resistance of materials and coatings.^[1] It is a standardized and widely used method for assessing the protective efficacy of primers and other coating systems on metallic substrates.^{[2][3][4]} This application note provides a detailed protocol for conducting salt spray tests on primed metal samples, primarily based on the internationally recognized standards ASTM B117 and ISO 9227.^{[1][4][5]} The procedure creates a controlled corrosive environment to generate relative corrosion resistance data for coated metal specimens.

Core Principles

The fundamental principle of salt spray testing involves exposing test specimens to a finely atomized, dense fog of a saline solution within a controlled chamber.^{[2][6]} This environment simulates the corrosive effects of saltwater atmospheres, such as those found in marine or coastal regions, but in an accelerated manner.^{[6][7]} The continuous exposure to the salt fog allows for the rapid assessment of a primer's ability to protect the underlying metal from corrosion.^[2] The test's duration is dependent on the corrosion resistance of the coating; a more resistant coating will require a longer testing period before the appearance of corrosion.^{[1][5]}

Experimental Protocols

1. Specimen Preparation

Proper specimen preparation is critical to ensure the reproducibility and accuracy of the test results.

- Substrate: Test panels shall be of the specified metal substrate and meet the requirements of relevant standards such as ASTM D609 for steel.
- Cleaning: Prior to priming, the metal substrates must be thoroughly cleaned to remove any contaminants.^{[2][8]} The cleaning method should be appropriate for the substrate and may include solvent wiping or vapor degreasing.^[8]
- Priming: The primer shall be applied to the cleaned metal substrates in accordance with the manufacturer's specifications or a standardized procedure. This includes controlling the film thickness, curing time, and temperature.
- Scribing: To evaluate the primer's performance at a point of intentional damage, a scribe line is often made through the coating to expose the underlying metal.^[8] The scribe should be made with a sharp instrument and its dimensions should be standardized as per ASTM D1654.
- Edge Protection: The cut edges of the coated specimens should be protected with a suitable coating, such as wax or tape, to prevent premature corrosion at these areas.^[9]
- Handling: Specimens should be handled with care to avoid any contamination or damage to the coating after preparation.^[8]

2. Apparatus Setup

The salt spray test is conducted in a specialized chamber designed to maintain a controlled environment.

- Chamber: The test chamber should be constructed of materials that are inert to the corrosive environment.
- Salt Solution Reservoir: A reservoir will hold the prepared salt solution.
- Atomizer: A nozzle will atomize the salt solution into a fine fog using compressed air.

- Heating System: The chamber must be equipped with a heating system to maintain a constant temperature.[2]
- Specimen Racks: Non-metallic racks are used to support the specimens within the chamber at a specified angle.[7][10]

3. Test Execution

The following parameters must be strictly controlled throughout the test duration.

- Salt Solution: A 5% (by weight) sodium chloride (NaCl) solution is prepared by dissolving high-purity NaCl in high-purity water.[5][7][11]
- pH of Salt Solution: The pH of the collected salt solution should be maintained between 6.5 and 7.2 for a neutral salt spray (NSS) test.[5][7][11][12]
- Chamber Temperature: The temperature inside the chamber must be maintained at a constant $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$.[7][12]
- Specimen Orientation: The specimens should be supported or suspended at an angle of 15 to 30 degrees from the vertical and parallel to the principal direction of the fog flow.[8][10] Specimens should not touch each other or any metallic material.[8]
- Spray Rate: The rate of fog collection should be between 1.0 and 2.0 ml/hr for an 80 cm^2 collecting area.[5][12]
- Test Duration: The duration of the test can range from a few hours to several hundred hours, depending on the primer's expected performance and the specific test requirements.[2][12]

4. Post-Test Evaluation

After the specified test duration, the specimens are removed from the chamber, gently rinsed with clean water to remove salt deposits, and dried. The evaluation of corrosion is then performed.

- Visual Inspection: The specimens are visually inspected for signs of corrosion, such as blistering, rusting, and creepage from the scribe.[2]

- Blistering: The degree of blistering can be evaluated according to standards like ASTM D714.
- Rusting: The degree of rusting can be assessed using standards such as ASTM D610.
- Creepage: The extent of corrosion creepage from the scribe is measured. This is a critical indicator of the primer's ability to prevent under-film corrosion.
- Adhesion: Adhesion tests, such as the tape test (ASTM D3359), may be performed to assess the impact of the corrosive environment on the primer's adhesion to the substrate.

Data Presentation

Quantitative data from the salt spray test should be summarized in a structured table for easy comparison of different primer formulations or substrate preparations.

Test Parameter	Standard Value/Range	Primer A	Primer B	Primer C
Test Duration (hours)	As specified (e.g., 24, 48, 96, 240)			
Salt Solution Concentration (%)	5 ± 0.5	5.0	5.1	5.0
Collected Solution pH	6.5 - 7.2	6.8	6.9	6.7
Chamber Temperature (°C)	35 ± 2	35.5	35.2	35.8
Spray Rate (ml/hr/80cm ²)	1.0 - 2.0	1.5	1.7	1.6
Blistering (ASTM D714)	Report size and density			
Rusting (ASTM D610)	Report rust grade			
Mean Creepage from Scribe (mm)	Report average measurement			
Adhesion (ASTM D3359)	Report rating			

Experimental Workflow

The following diagram illustrates the logical flow of the salt spray testing process for primed metal samples.

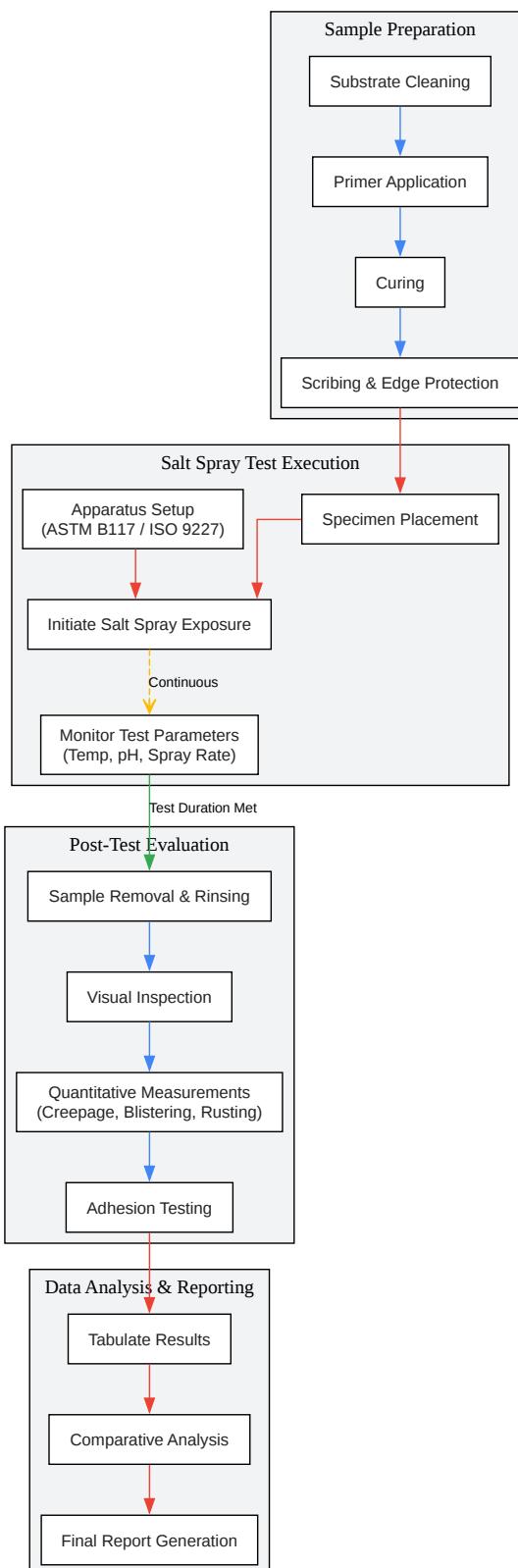
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Fig. 1: Experimental workflow for salt spray testing of primed metal samples.

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References

- 1. Salt spray test - Wikipedia [en.wikipedia.org]
- 2. metalzenith.com [metalzenith.com]
- 3. A Comprehensive Guide To Salt Spray Testing [hlc-metalparts.com]
- 4. industrialphysics.com [industrialphysics.com]
- 5. industrialphysics.com [industrialphysics.com]
- 6. ledphotometer.com [ledphotometer.com]
- 7. Salt Spray Test Procedure: How to Perform Corrosion Tests Effectively [pacorr.com]
- 8. nmfrc.org [nmfrc.org]
- 9. researchgate.net [researchgate.net]
- 10. Salt Spray Test: A Complete Guide to Corrosion Resistance Testing [prestogroup.com]
- 11. ASTM B117 Standards: Guide to Operate Salt Spray (Fog) Test Apparatus [testronixinstruments.com]
- 12. coteclabs.com [coteclabs.com]
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